Methodological Guide for Scaling Up 1H-Indazole-6-Carbohydrazide Synthesis

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Compound of Interest

Compound Name:	*1H-indazole-6-carbohydrazide*
CAS No.:	*1086392-18-8*
Cat. No.:	*B1386129*

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Abstract

This comprehensive guide provides a detailed methodological framework for the synthesis and scale-up of **1H-indazole-6-carbohydrazide**, a crucial building block in pharmaceutical research and development. Moving beyond a simple recitation of steps, this document delves into the underlying chemical principles, process optimization strategies, and critical safety considerations essential for transitioning from laboratory-scale synthesis to larger-scale production. We will explore a robust synthetic route, furnish detailed experimental protocols, and address the common challenges encountered during scale-up, such as reaction control, impurity profiling, and safe handling of hazardous reagents. The protocols and insights presented herein are designed to be a self-validating system, empowering researchers to achieve reproducible, high-yield, and safe production of this vital intermediate.

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Introduction: The Significance of 1H-Indazole-6-Carbohydrazide

The indazole scaffold is a privileged structure in medicinal chemistry, appearing in a multitude of biologically active compounds.[1][2][3] **1H-indazole-6-carbohydrazide**, in particular, serves as a key intermediate in the synthesis of various therapeutic agents, including kinase inhibitors for oncology and anti-inflammatory drugs. Its carbohydrazide functional group provides a versatile handle for further chemical modifications, enabling the construction of complex molecular architectures. The reliable and scalable synthesis of this compound is therefore a critical step in the drug discovery and development pipeline.

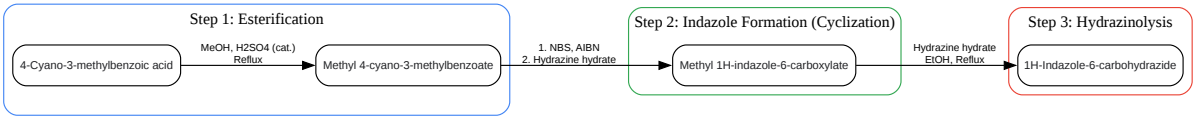
This guide will focus on a common and efficient synthetic pathway, providing the necessary detail to not only replicate the synthesis but also to understand the critical parameters that govern its success on a larger scale.

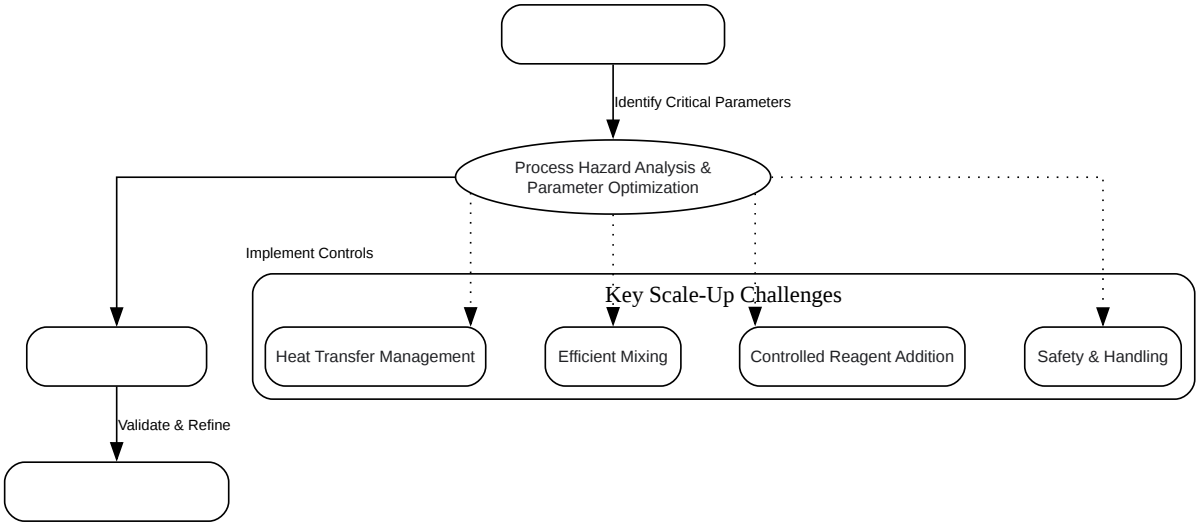
The Synthetic Pathway: A Three-Step Approach

A widely adopted and scalable synthesis of **1H-indazole-6-carbohydrazide** proceeds through a three-step sequence starting from 4-cyano-3-methylbenzoic acid. This pathway is advantageous due to the availability of starting materials and the generally high-yielding nature of each transformation.

The overall synthetic transformation is depicted below:

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Sources

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- 2. Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. WO2017186693A1 - Synthesis of indazoles - Google Patents [patents.google.com]
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